

Avoiding experimental artifacts with NPD8790

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Compound of Interest		
Compound Name:	NPD8790	
Cat. No.:	B11418087	Get Quote

Technical Support Center: NPD8790

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers avoid common experimental artifacts when working with **NPD8790**.

Frequently Asked Questions (FAQs)

Q1: What is NPD8790 and what is its primary mechanism of action?

NPD8790 is a potent, ATP-competitive small molecule inhibitor of the p38 MAPK α (MAPK14) and p38 MAPK β (MAPK11) kinases. It is designed for high selectivity to study the roles of these specific isoforms in inflammatory responses, cell cycle regulation, and apoptosis.

Q2: What are the most common off-target effects observed with **NPD8790**?

While **NPD8790** is highly selective, some off-target activity has been observed at higher concentrations, primarily against other members of the MAPK family. The table below summarizes the IC50 values for **NPD8790** against its primary targets and key off-targets.



Kinase Target	IC50 (nM)
p38 MAPKα (MAPK14)	5.2
p38 MAPKβ (MAPK11)	8.1
р38 МАРКу (МАРК12)	250
р38 МАРКδ (МАРК13)	310
JNK1	> 10,000
ERK1	> 10,000

Data presented are mean values from in vitro kinase assays.

Q3: I am observing unexpected cytotoxicity in my cell-based assays. Is this a known issue with NPD8790?

Unintended cytotoxicity can occur with **NPD8790**, typically at concentrations significantly above the IC50 for its primary targets. This can be due to off-target effects or cellular stress responses. We recommend performing a dose-response curve for cell viability in your specific cell line to determine the optimal working concentration that minimizes cytotoxicity.

Q4: My Western blot results for downstream targets of p38 are inconsistent. What could be the cause?

Inconsistent Western blot results can arise from several factors:

- Sub-optimal inhibitor concentration: Ensure you are using a concentration of NPD8790 that
 is sufficient to inhibit p38 activity.
- Timing of treatment: The kinetics of p38 signaling can vary. Optimize the duration of NPD8790 treatment.
- Cell lysis and sample preparation: Use appropriate lysis buffers containing phosphatase and protease inhibitors to preserve the phosphorylation status of your proteins of interest.

Troubleshooting Guides

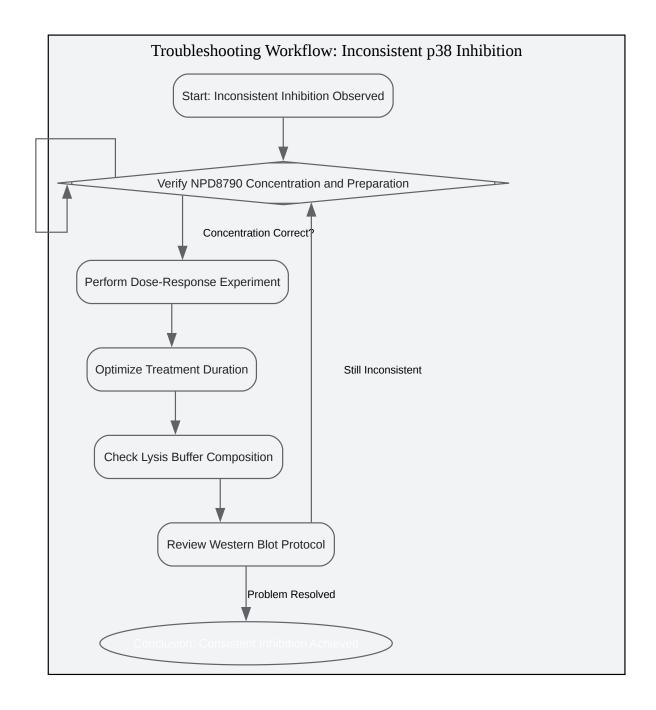




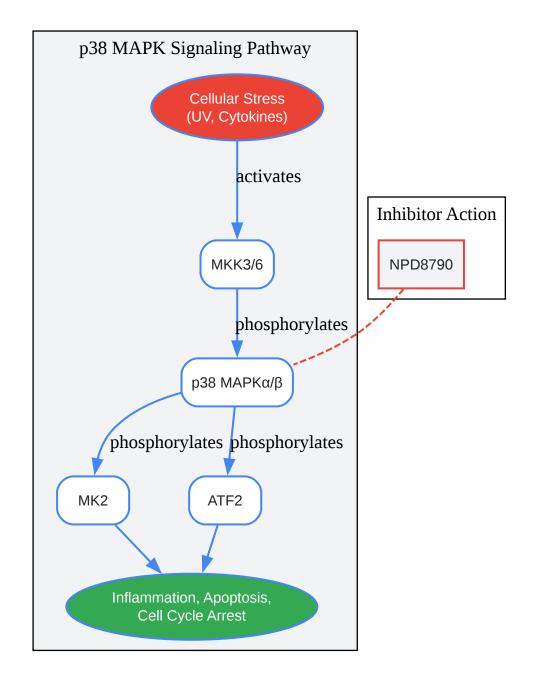
Issue 1: Inconsistent Inhibition of p38 Phosphorylation

If you are observing variable or weak inhibition of p38 downstream targets (e.g., phospho-MK2, phospho-ATF2), follow this troubleshooting workflow:









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